

Technical Guide: HC Yellow No. 4 (CAS 59820-43-8)

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Compound of Interest

Compound Name: 2-[4-(Hydroxymethyl)-2-nitrophenoxy]ethanol

CAS No.: 1039912-84-9

Cat. No.: B2647180

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Physicochemical Characterization, Safety Protocols, and Experimental Handling[3][4]

Executive Summary

HC Yellow No. 4 (CAS 59820-43-8) is a semi-permanent nitro-aromatic amine dye used primarily in cosmetic formulations and colorimetric research.[3][4] Chemically defined as 2-[[2-(2-hydroxyethoxy)-4-nitrophenyl]amino]ethanol, it functions as a direct dye that diffuses into keratinous substrates without the need for oxidative activation.[3][4]

For researchers and formulation scientists, this compound presents specific challenges regarding solubility profiles (hydrophobic nature), photostability, and sensitization potential.[3][4] This guide provides a validated technical framework for the safe handling, characterization, and storage of HC Yellow No. 4, moving beyond basic MSDS data to offer application-specific logic.

Chemical Identity & Physicochemical Core

Understanding the structural constraints of HC Yellow No. 4 is critical for experimental design.

[3][4] Its nitro group (

) and secondary amine functionalities dictate its spectroscopic behavior and solubility.[3][4]

Table 1: Physicochemical Specifications

Property	Data	Technical Note
Chemical Name	2-[[2-(2-hydroxyethoxy)-4-nitrophenyl]amino]ethanol	Core structure is a 2-amino-5-nitrophenol derivative.[2][3][4]
CAS Number	59820-43-8	Confirmed identity.[1][2][3][4][6]
Molecular Formula		
Molecular Weight	242.23 g/mol	
Appearance	Fluffy, canary-yellow powder	High surface area; prone to static clumping.[3][4]
Melting Point	143 – 147 °C	Sharp melting range indicates high purity (>95%).[3][4]
Solubility (Water)	< 0.1 mg/mL (Sparingly Soluble)	Critical: Do not attempt direct aqueous dissolution for stock solutions.[3][4]
Solubility (Organic)	DMSO, Ethanol (Moderate)	Preferred solvents for stock preparation.[3][4]
LogP (Octanol/Water)	~0.3	Amphiphilic, but favors organic phases.[3][4]
pKa	~14.1 (Predicted)	Non-ionizable in physiological pH range.[3][4]
Absorption ()	~420–430 nm	Strong absorbance in the violet/blue region yielding yellow color.[3][4][7]

Safety & Handling Protocols (E-E-A-T)

Expertise Note: As a nitro-aromatic amine, HC Yellow No. 4 carries a risk of skin sensitization.
[3][4] While not classified as a Category 1 Carcinogen by IARC, structurally related nitro-
amines have shown mutagenic potential in specific assays.[3][4] Treat pure powder as a
potential sensitizer.[3][4]

Hazard Identification (GHS Standards)

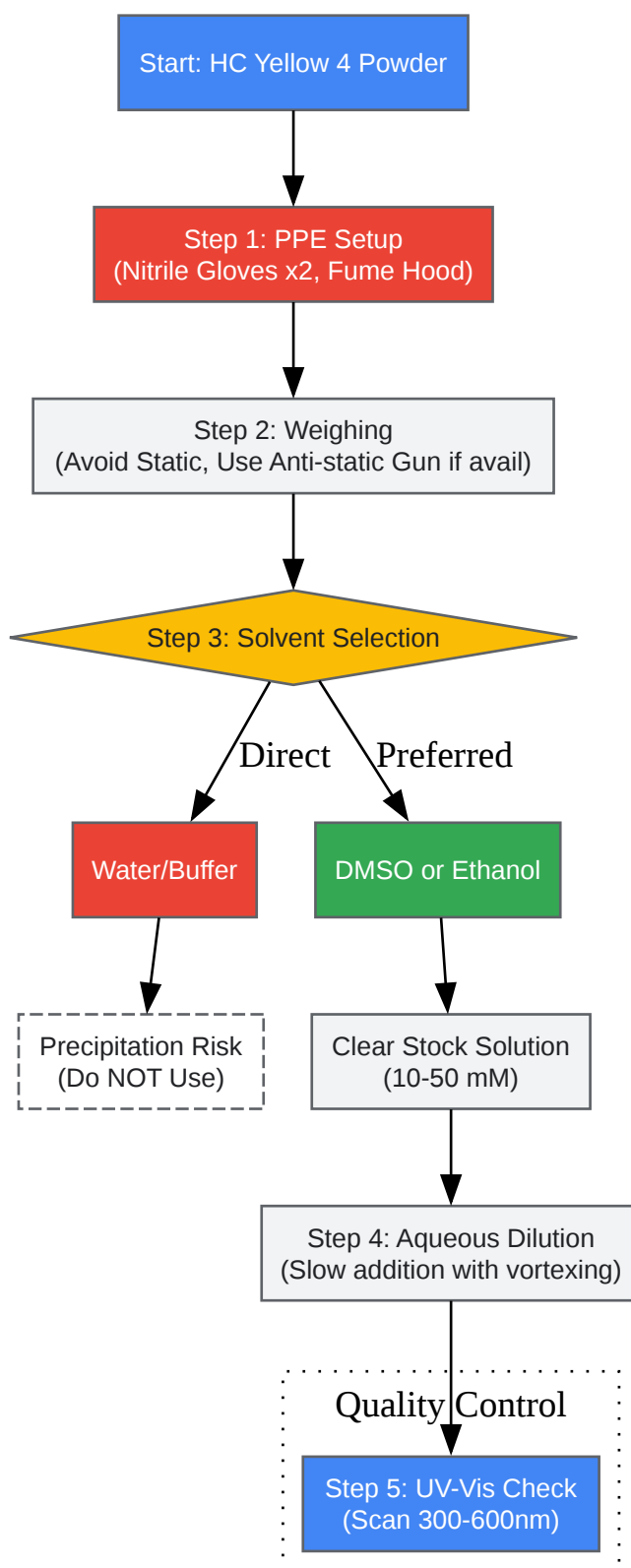
- Signal Word:WARNING
- Hazard Statements:
 - H317: May cause an allergic skin reaction.[3][4][8]
 - H319: Causes serious eye irritation.[3][4][9]
 - H412: Harmful to aquatic life with long-lasting effects.[3][4][8]

Validated Handling Workflow

- Engineering Controls: Always weigh the "fluffy" powder inside a fume hood or biological safety cabinet to prevent inhalation of airborne particulates.[3][4]
- PPE:
 - Gloves: Double-gloving with Nitrile (0.11 mm min thickness) is required.[3][4] Latex is permeable to many aromatic amines.
 - Respiratory: If hood access is compromised, use a P95/P100 particulate respirator.[3][4]
- Decontamination: In case of spill, do not use bleach immediately (risk of chloramine formation).[3][4] Use an ethanol-dampened wipe followed by soapy water.[3][4][5]

Visualization: Safety & Solubilization Logic

The following diagram outlines the decision logic for safe handling and solubilization, ensuring operator safety and solution stability.



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Caption: Operational workflow for HC Yellow No. 4, emphasizing organic solvent pre-dissolution to prevent precipitation errors.

Stability & Storage

Causality: The nitro group renders the molecule susceptible to photoreduction over time, while the secondary amine can undergo oxidation.[3][4]

- Storage Condition: Store at +2°C to +8°C (Refrigerated).
- Light Protection: Strictly required. Store in amber vials or wrap containers in aluminum foil. Prolonged exposure to UV/Visible light will cause degradation (browning).[3][4]
- Hygroscopicity: Low, but store in a desiccator if ambient humidity >60% to prevent clumping which affects weighing accuracy.[3][4]

Experimental Protocol: Self-Validating Stock Preparation

Objective: Prepare a stable 10 mM stock solution for biological or analytical assays.

Materials

- HC Yellow No. 4 Reference Standard (>98% purity).[3][4]
- Solvent: DMSO (Anhydrous, ≥99.9%).[3][4]
- Vessel: Amber glass vial (borosilicate).[3][4]

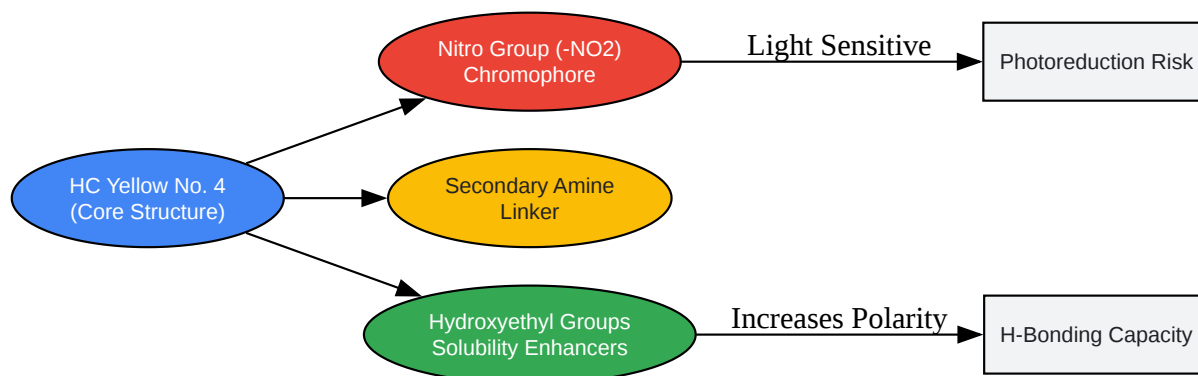
Methodology

- Calculation:
 - Target Concentration: 10 mM.
 - MW: 242.23 g/mol .[3][4][6]
 - To prepare 10 mL: Weigh 24.2 mg of powder.

- Solubilization (The "Wetting" Step):
 - Add 10 mL of DMSO to the vial before adding the powder if possible, or add powder and immediately add solvent to prevent it sticking to glass walls.[3][4]
 - Sonicate for 5–10 minutes at room temperature. Visual check: Solution must be a clear, vibrant yellow with no suspended particulates.[3][4]
- Self-Validation (UV-Vis):
 - Dilute 10 µL of stock into 990 µL of Ethanol (1:100 dilution).
 - Run a spectral scan from 300 nm to 600 nm.[3][4]
 - Pass Criteria: Single major peak at ~420–430 nm.[3][4]
 - Fail Criteria: Presence of significant shoulders or peaks <350 nm (indicative of degradation/impurities).[3][4]

Structural Concept Map

Understanding the functional groups helps predict reactivity.[3][4] The diagram below illustrates the chemical logic of HC Yellow No. 4.



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Caption: Functional group analysis linking chemical structure to physical properties (solubility, stability).[3][4]

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